

Application of Urea Phosphate in Hydroponic Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Urea phosphate

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Introduction

Urea phosphate (UP), a crystalline product of urea and phosphoric acid, presents a unique set of properties for application in hydroponic nutrient solutions. It serves as a concentrated source of both nitrogen (17% N) and phosphorus (44% P₂O₅), two essential macronutrients for plant growth.^[1] Its high solubility in water and strongly acidic nature make it a candidate for both nutrient supplementation and pH management in hydroponic systems.^[1] These application notes provide a comprehensive overview of the use of **urea phosphate** in hydroponics, including its chemical properties, potential benefits and drawbacks, and detailed protocols for its experimental application.

Chemical and Physical Properties

Urea phosphate is a chemical compound with the formula CO(NH₂)₂·H₃PO₄. Unlike blended fertilizers, each particle of **urea phosphate** contains a uniform composition of nitrogen and phosphorus.^[1]

Table 1: Chemical and Physical Properties of **Urea Phosphate**

Property	Value	Reference
Molecular Formula	$\text{CO}(\text{NH}_2)_2 \cdot \text{H}_3\text{PO}_4$	[1]
Nitrogen (N) Content	17%	[1]
Phosphorus Pentoxide (P_2O_5) Content	44%	[1]
pH (1% solution)	~2.0	-
Solubility in water	High	[1]

Data Presentation: Effects on Plant Growth

While extensive research directly comparing multiple concentrations of **urea phosphate** in common hydroponic crops like lettuce and tomato is limited, the following data from a study on hydroponic maize fodder demonstrates the dose-dependent effects of urea on various growth parameters. This serves as a representative example of the quantitative data that should be collected when evaluating **urea phosphate**.

Table 2: Effect of Different Urea Concentrations on Hydroponic Maize Fodder Growth Parameters (9-day growth period)

Urea Concentration (%)	Leaf Number	Leaf Area Index (cm ²)	Plant Height (cm)	Shoot to Root Ratio	Biomass Yield (grams/tray)	Seed to Feed Ratio	Dry Biomass Yield (kg/tray)
0 (Control)	3.14 ± 0.05	8.07 ± 0.25	19.40 ± 0.60	0.85 : 1.50	2350 ± 80.50	1 : 4.70	0.41 ± 0.02
0.5	3.56 ± 0.02	9.92 ± 0.33	22.06 ± 0.52	1.07 : 1.65	2710 ± 94.34	1 : 5.42	0.46 ± 0.02
1.0	3.28 ± 0.08	7.54 ± 0.20	17.15 ± 0.45	0.75 : 1.35	2150 ± 75.65	1 : 4.30	0.38 ± 0.01
1.5	2.90 ± 0.12	5.10 ± 0.15	15.46 ± 0.70	0.60 : 1.20	1850 ± 120.40	1 : 3.70	0.34 ± 0.02
2.0	2.64 ± 0.18	3.30 ± 0.18	10.74 ± 0.85	0.40 : 1.13	1530 ± 167.33	1 : 3.06	0.31 ± 0.03

Adapted from a study on hydroponic maize fodder. This table is for illustrative purposes to show the type of data that can be generated in an experimental setting.

Experimental Protocols

Protocol 1: Preparation of Urea Phosphate Stock Solution

Objective: To prepare a concentrated stock solution of **urea phosphate** for easy dilution into the final hydroponic nutrient solution.

Materials:

- **Urea phosphate** (fertilizer grade)
- Distilled or reverse osmosis (RO) water
- A calibrated scale (accurate to 0.1 g)

- A volumetric flask or a graduated container with a lid
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- Determine the desired concentration: For a 100x stock solution, you will need to calculate the amount of **urea phosphate** to dissolve in a specific volume of water. For example, to create a 100x stock that will deliver 50 ppm of Nitrogen in the final solution, you would need 5000 ppm (5 g/L) of Nitrogen in your stock. Since **urea phosphate** is 17% Nitrogen, you would need approximately 29.4 g of **urea phosphate** per liter of stock solution ($5 \text{ g} / 0.17$).
- Weigh the **urea phosphate**: Carefully weigh the calculated amount of **urea phosphate** using a calibrated scale.
- Dissolve in water: Fill the volumetric flask or container to about half of the final volume with distilled or RO water. Add the weighed **urea phosphate** to the water.
- Mix thoroughly: Agitate the solution until the **urea phosphate** is completely dissolved.
- Bring to final volume: Add distilled or RO water to reach the final desired volume of the stock solution.
- Label and store: Clearly label the container with the name of the solution ("**Urea Phosphate Stock**"), the concentration (e.g., 100x), and the date of preparation. Store in a cool, dark place.

Protocol 2: Experimental Setup for Evaluating Urea Phosphate in a Hydroponic System

Objective: To evaluate the effect of different concentrations of **urea phosphate** on the growth and development of a model plant (e.g., lettuce) in a deep water culture (DWC) hydroponic system.

Materials:

- Deep Water Culture (DWC) hydroponic system (tubs, air pump, air stones, net pots)

- Lettuce seedlings (or other model plant) at a consistent growth stage
- A complete hydroponic nutrient solution (base formula without N and P, or with reduced N and P to be supplemented by **urea phosphate**)
- **Urea phosphate** stock solution (from Protocol 1)
- pH meter and EC/TDS meter
- pH up and pH down solutions
- Measuring cylinders and pipettes
- Grow lights (if not in a greenhouse)
- Data collection tools (ruler, scale, camera)

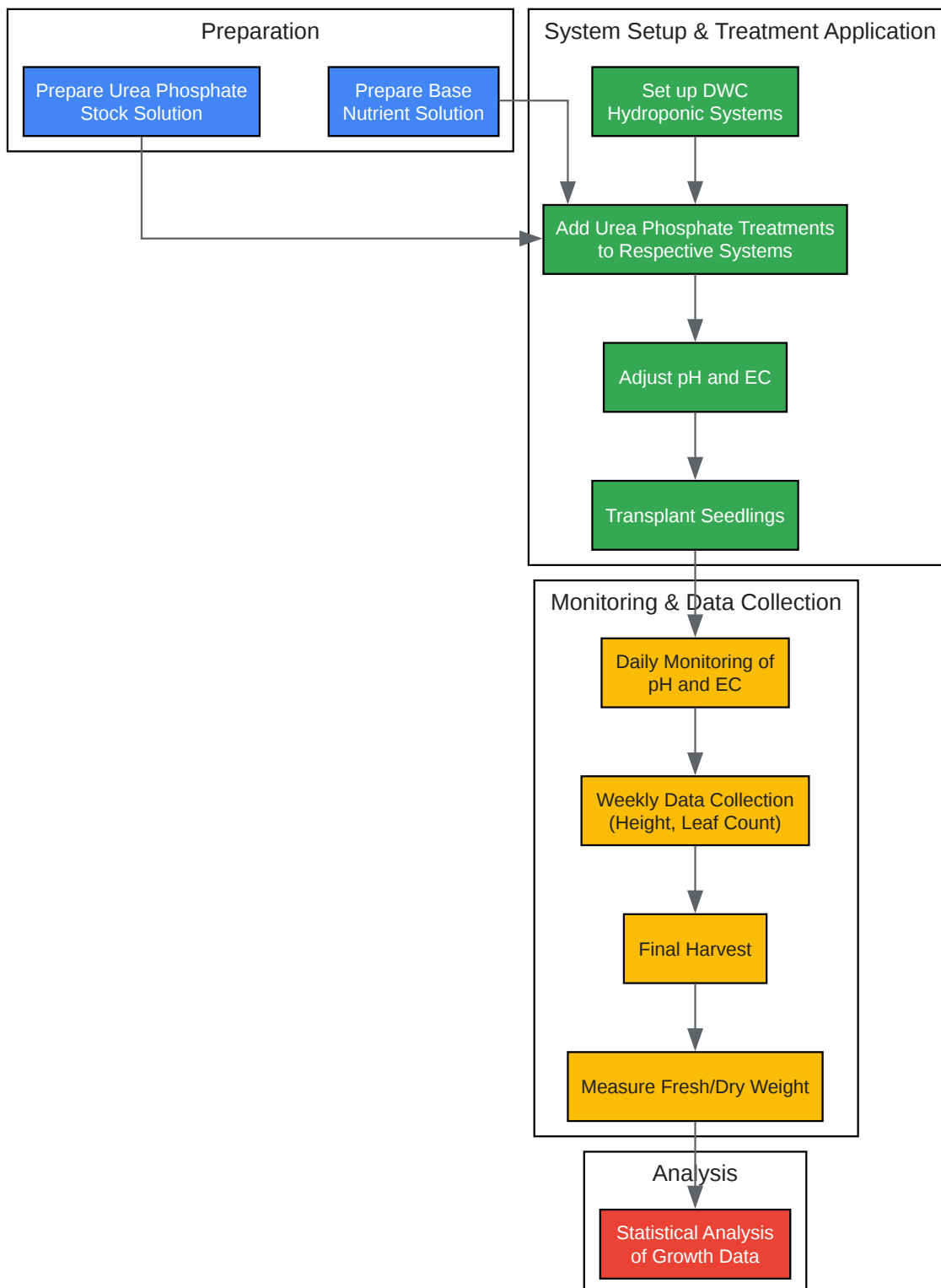
Procedure:

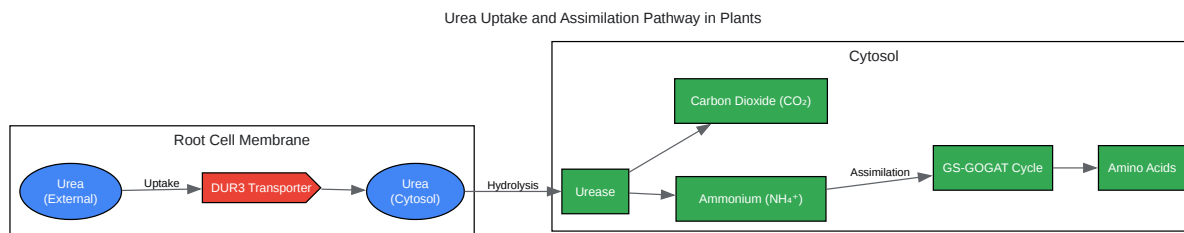
- System Setup: Set up the DWC systems, ensuring one system per treatment group (including a control). Each system should be thoroughly cleaned and sterilized before use.
- Nutrient Solution Preparation:
 - Prepare the base nutrient solution according to the manufacturer's instructions, omitting or reducing the standard nitrogen and phosphorus sources.
 - For the control group, prepare the nutrient solution with a standard, proven formula (e.g., a nitrate-based nitrogen source and a phosphate salt).
 - For the experimental groups, add calculated volumes of the **urea phosphate** stock solution to the base nutrient solution to achieve the desired final concentrations of nitrogen and phosphorus. For example, you could test concentrations providing 50, 100, 150, and 200 ppm of nitrogen from **urea phosphate**.
- pH and EC Adjustment:

- Measure the initial pH and Electrical Conductivity (EC) of the nutrient solution in each system.
- Adjust the pH of each solution to the optimal range for the chosen plant (typically 5.5-6.5 for lettuce).[2] Use pH up or pH down solutions for adjustment.
- Record the final EC of each solution.
- Transplanting: Gently place the lettuce seedlings into the net pots and place the net pots into the lids of the DWC systems.
- Monitoring and Maintenance:
 - Monitor the pH and EC of the nutrient solutions daily and adjust as necessary.
 - Top up the nutrient solutions with fresh, pH-adjusted solution as needed to maintain the water level.
 - Completely change the nutrient solution every 7-14 days.
- Data Collection:
 - Measure and record plant height, leaf number, and leaf width weekly.
 - At the end of the experimental period (e.g., 4-6 weeks for lettuce), harvest the plants.
 - Measure the fresh weight and dry weight of the shoots and roots of each plant.
 - Document the visual appearance of the plants (e.g., leaf color, signs of deficiency or toxicity).
- Data Analysis: Analyze the collected data statistically to determine the effects of the different **urea phosphate** concentrations on plant growth.

Mandatory Visualizations

Experimental Workflow for Urea Phosphate Evaluation





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